

Application Notes and Protocols: Synthesis of Titanium Carbide (Ti₃C₂T_x) MXene from MAX Phase

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Compound of Interest

Compound Name: Titanium(IV) carbide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MXenes, a class of two-dimensional (2D) transition metal carbides and nitrides, have garnered significant attention across various scientific disciplines due to their unique combination of properties, including high electrical conductivity, excellent mechanical strength, and tunable surface chemistry.^{[1][2][3]} Among the diverse family of MXenes, Titanium Carbide (Ti₃C₂T_x) is the most extensively studied, owing to its remarkable characteristics and wide-ranging potential applications, particularly in the biomedical field and drug development.^{[4][5][6]}

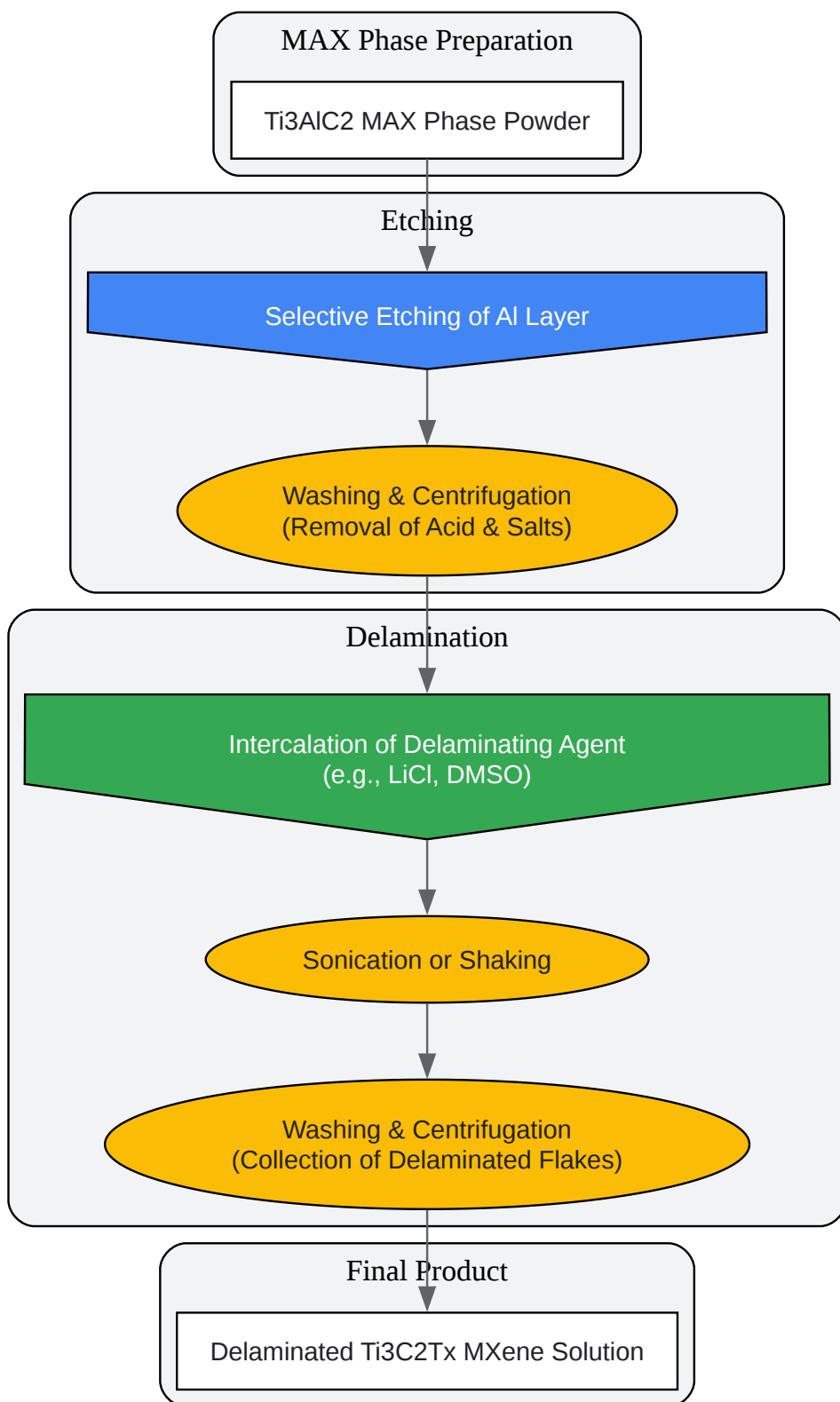
This document provides a comprehensive guide for the synthesis of Ti₃C₂T_x MXene from its precursor, the Ti₃AlC₂ MAX phase. It is intended for researchers, scientists, and professionals in drug development who are interested in exploring the potential of MXenes in their work. The protocol details the wet chemical etching of the MAX phase to produce multilayered Ti₃C₂T_x, followed by delamination into single or few-layered flakes.^{[1][2]}

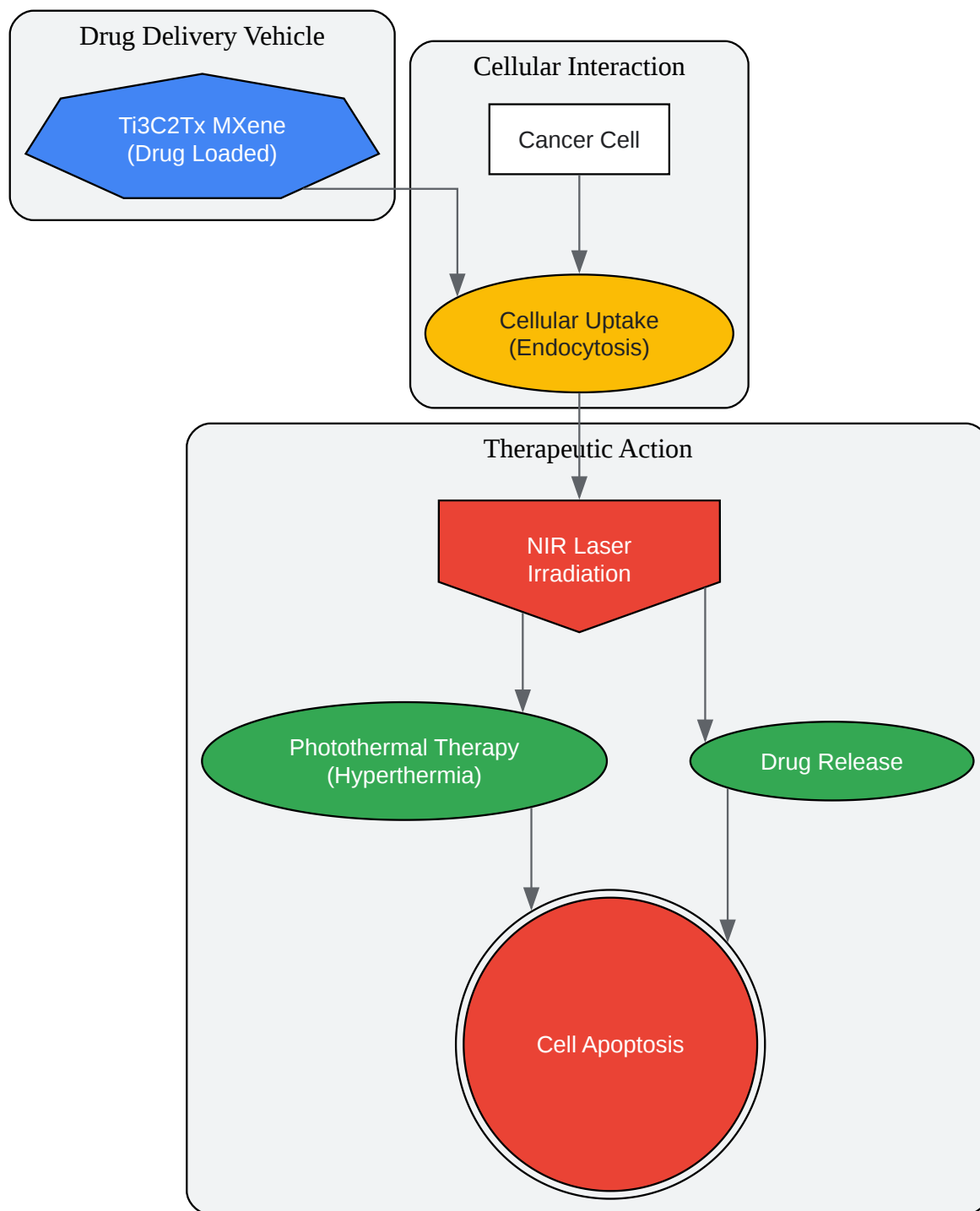
Synthesis Overview

The synthesis of Ti₃C₂T_x MXene from the Ti₃AlC₂ MAX phase is a "top-down" approach that involves the selective etching of the 'A' element (Aluminum) from the layered ternary carbide structure.^{[7][8]} This process results in the formation of multilayered MXene, which can be

further processed to obtain delaminated, single-layer flakes. The entire process can be broadly divided into two key stages: Etching and Delamination.

Experimental Workflow





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